

CAS number and safety data for ethyl 2-iodobenzoate

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Compound of Interest

Compound Name: 2-Iodobenzoate

Cat. No.: B1229623

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An In-depth Technical Guide to Ethyl **2-iodobenzoate**: Synthesis, Safety, and Handling

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical intermediate, ethyl **2-iodobenzoate**, including its CAS number, safety data, and detailed experimental protocols. The information is intended for professionals in research, development, and manufacturing who utilize this compound in their work.

Chemical Identification and Properties

Ethyl **2-iodobenzoate** is an aromatic ester with the chemical formula $C_9H_9IO_2$.^{[1][2][3]} It is commonly used in organic synthesis as a building block for more complex molecules, particularly in the pharmaceutical industry.^{[2][4]}

Table 1: Chemical Identifiers for Ethyl **2-iodobenzoate**

Identifier	Value
CAS Number	1829-28-3[1][2][5][6]
Molecular Formula	C ₉ H ₉ IO ₂ [1][2][6]
Molecular Weight	276.07 g/mol [1]
IUPAC Name	ethyl 2-iodobenzoate[1][3]
Synonyms	2-Iodobenzoic acid ethyl ester, Ethyl o-iodobenzoate[7][8]

Table 2: Physical and Chemical Properties of Ethyl **2-Iodobenzoate**

Property	Value
Appearance	Colorless to light yellow or light orange clear liquid[7][9]
Boiling Point	163-165 °C at 23 mmHg[9]
Density	1.664 ± 0.06 g/cm ³ (Predicted)[9]
Refractive Index	1.584[9]
Flash Point	121 °C[10]
Solubility	Difficult to mix with water[9]
Sensitivity	Light Sensitive[2][9]

Synthesis of Ethyl 2-Iodobenzoate

The most common method for the synthesis of ethyl **2-iodobenzoate** is the Fischer esterification of 2-iodobenzoic acid with ethanol in the presence of a strong acid catalyst, such as sulfuric acid.[2]

Experimental Protocol: Fischer Esterification

This protocol is a representative method adapted from general Fischer esterification procedures for benzoic acid derivatives.

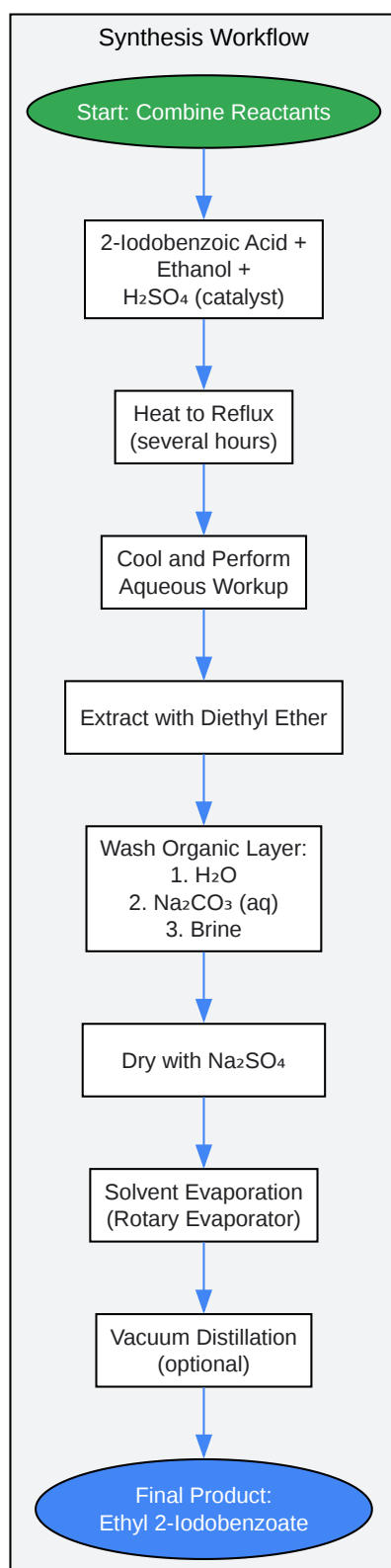
Materials:

- 2-Iodobenzoic acid
- Anhydrous ethanol
- Concentrated sulfuric acid
- Diethyl ether
- 10% aqueous sodium carbonate solution
- Anhydrous sodium sulfate
- Standard reflux and extraction glassware
- Magnetic stirrer and heating mantle

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar, dissolve 2-iodobenzoic acid in an excess of anhydrous ethanol (e.g., 10-20 molar equivalents).
- Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 3-5 mol%) to the stirring solution.
- Attach a reflux condenser and heat the mixture to reflux using a heating mantle. The reaction is typically refluxed for several hours. The progress can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the reaction mixture to a separatory funnel.
- Add diethyl ether to extract the product and then wash the organic layer sequentially with:
 - Water

- 10% aqueous sodium carbonate solution (to neutralize the acidic catalyst and any unreacted carboxylic acid). Continue washing until no more CO₂ evolution is observed.
- Water
- Brine
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude ethyl **2-iodobenzoate**.
- The crude product can be further purified by vacuum distillation.



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Caption: Synthesis workflow for ethyl **2-iodobenzoate** via Fischer esterification.

Safety and Handling

Ethyl **2-iodobenzoate** is considered a hazardous chemical and should be handled with appropriate safety precautions.

GHS Hazard Classification

Table 3: GHS Hazard Statements for Ethyl **2-iodobenzoate**

Hazard Code	Statement
H315	Causes skin irritation[7][10]
H319	Causes serious eye irritation[7][10]
H302	Harmful if swallowed[1]
H312	Harmful in contact with skin[1]
H332	Harmful if inhaled[1]
H335	May cause respiratory irritation[10]

Signal Word: Warning[1][10]

Hazard Pictograms:

- Irritant (Exclamation Mark)[1]

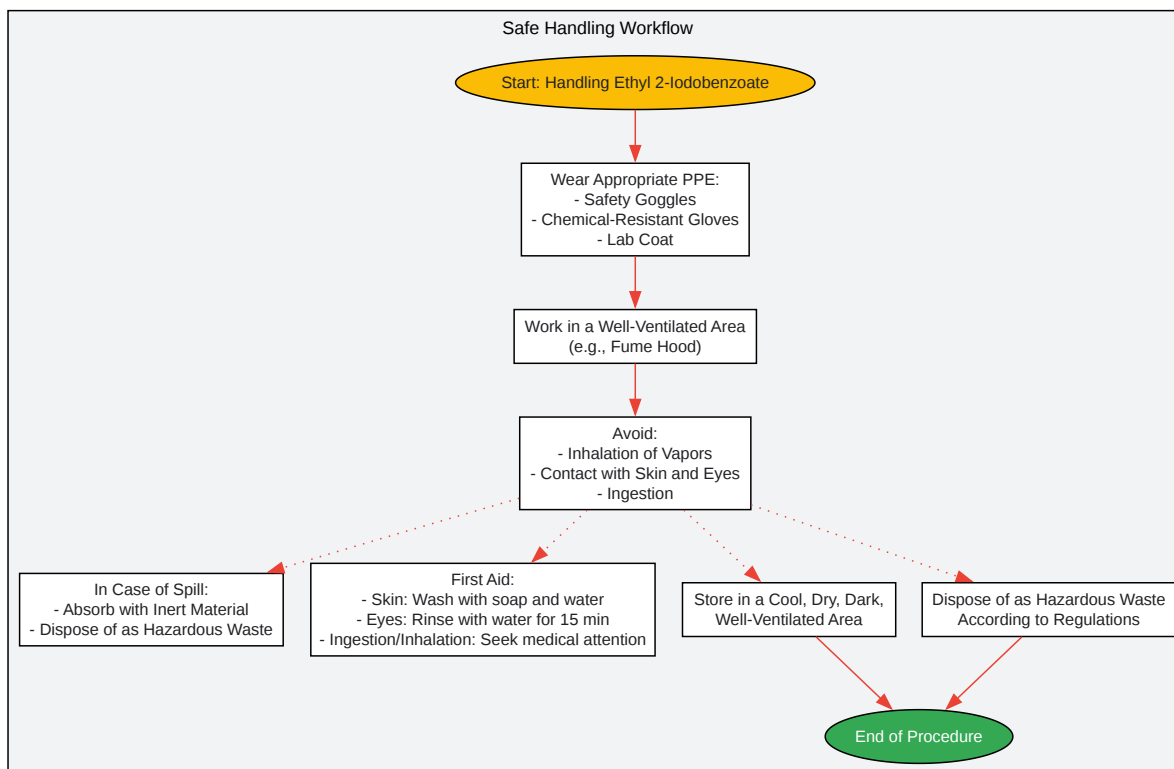
Precautionary Measures and First Aid

Table 4: Precautionary Statements and First Aid Measures

Precautionary Code	Statement
Prevention	
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling. [7]
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection. [7] [11]
Response	
P302 + P352	IF ON SKIN: Wash with plenty of soap and water. [7]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [7]
P332 + P313	If skin irritation occurs: Get medical advice/attention. [7]
P337 + P313	If eye irritation persists: Get medical advice/attention. [7]
P362	Take off contaminated clothing and wash before reuse. [7]
Storage	
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
Disposal	
P501	Dispose of contents/container to an approved waste disposal plant.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.^[11] Avoid ingestion and inhalation.^[11] Ensure adequate ventilation.
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.^[11] As the compound is light-sensitive, store it in a dark place or in a light-resistant container.^{[2][10]} Recommended storage temperature is 2-8°C.^[9]



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Caption: A logical workflow for the safe handling of ethyl **2-iodobenzoate**.

Toxicological and Ecological Information

Toxicological Information

The toxicological properties of ethyl **2-iodobenzoate** have not been fully investigated.[11] The available information is primarily based on its classification as an irritant and a substance that is harmful if swallowed, inhaled, or in contact with skin.[1]

Ecological Information

- Ecotoxicity: Do not empty into drains.[11]
- Persistence and Degradability: The substance is immiscible with water and may persist in the environment.[11]
- Bioaccumulation: No information is available.[11]
- Mobility in Soil: Due to its low water solubility, it is not likely to be mobile in the environment. [11]

Concluding Remarks

Ethyl **2-iodobenzoate** is a valuable chemical intermediate with well-defined physical and chemical properties. Its synthesis is straightforward, and with the appropriate safety precautions, it can be handled safely in a laboratory and industrial setting. Researchers and drug development professionals should always consult the most recent Safety Data Sheet before use and adhere to all recommended safety protocols. Further research into the toxicological and ecological impact of this compound is warranted to provide a more complete safety profile.

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